

Safeguarding Your Laboratory: Proper Disposal of Feruloyltyramine

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Compound of Interest

Compound Name: Feruloyltyramine

Cat. No.: B1665223

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. Adherence to proper chemical handling and disposal protocols is a critical component of this responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **Feruloyltyramine**, a phenolic amide with diverse biological activities. By following these guidelines, you can mitigate risks and ensure compliance with safety regulations.

Feruloyltyramine Hazard and Disposal Summary

To facilitate quick reference, the following table summarizes the key hazard classifications and disposal recommendations for **Feruloyltyramine**.

Identifier	Information	Source
Chemical Name	N-trans-Feruloyltyramine	MedChemExpress
Synonyms	Feruloyltyramine, Moupinamide, Alfrutamide	[1][2]
CAS Number	66648-43-9	[1]
GHS Hazard Statements	H400: Very toxic to aquatic life H410: Very toxic to aquatic life with long lasting effects	[1][3]
GHS Precautionary Statements	P273: Avoid release to the environment P391: Collect spillage P501: Dispose of contents/container in accordance with local regulation	
Incompatibilities	Strong acids/alkalis, strong oxidizing/reducing agents	
Primary Disposal Route	Approved chemical waste disposal plant	

Standard Operating Procedure for Feruloyltyramine Disposal

The following protocol outlines the necessary steps for the safe handling and disposal of **Feruloyltyramine** waste.

Personal Protective Equipment (PPE)

Before handling **Feruloyltyramine**, ensure you are wearing appropriate PPE:

- Safety goggles or face shield
- Chemical-resistant gloves (e.g., nitrile)

- Laboratory coat

Waste Segregation and Collection

Proper segregation of chemical waste is crucial to prevent dangerous reactions.

- Aqueous Waste: Collect all aqueous solutions containing **Feruloyltyramine** in a dedicated, clearly labeled, and sealed waste container.
- Solid Waste: Collect any solid **Feruloyltyramine** waste, contaminated lab supplies (e.g., weigh boats, pipette tips), and spill cleanup materials in a separate, sealed, and clearly labeled container.
- Solvent Waste: If **Feruloyltyramine** is dissolved in an organic solvent, collect it in a designated solvent waste container. Ensure segregation of halogenated and non-halogenated solvents as per your institution's guidelines.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**Feruloyltyramine**," and the associated hazards (Aquatic Hazard).

Handling Spills

In the event of a spill, immediate and appropriate action is necessary.

- Alert Personnel: Notify others in the immediate area of the spill.
- Containment: For small spills, use an absorbent material (e.g., spill pillows, chemical absorbent pads) to contain the substance.
- Collection: Carefully collect the spilled material and any contaminated absorbent materials. Place the collected waste into a designated hazardous waste container.
- Decontamination: Clean the spill area with an appropriate solvent or detergent and water. Collect the cleaning materials and rinsate as hazardous waste.

Disposal of Empty Containers

Empty containers that held **Feruloyltyramine** must be handled as hazardous waste until properly decontaminated.

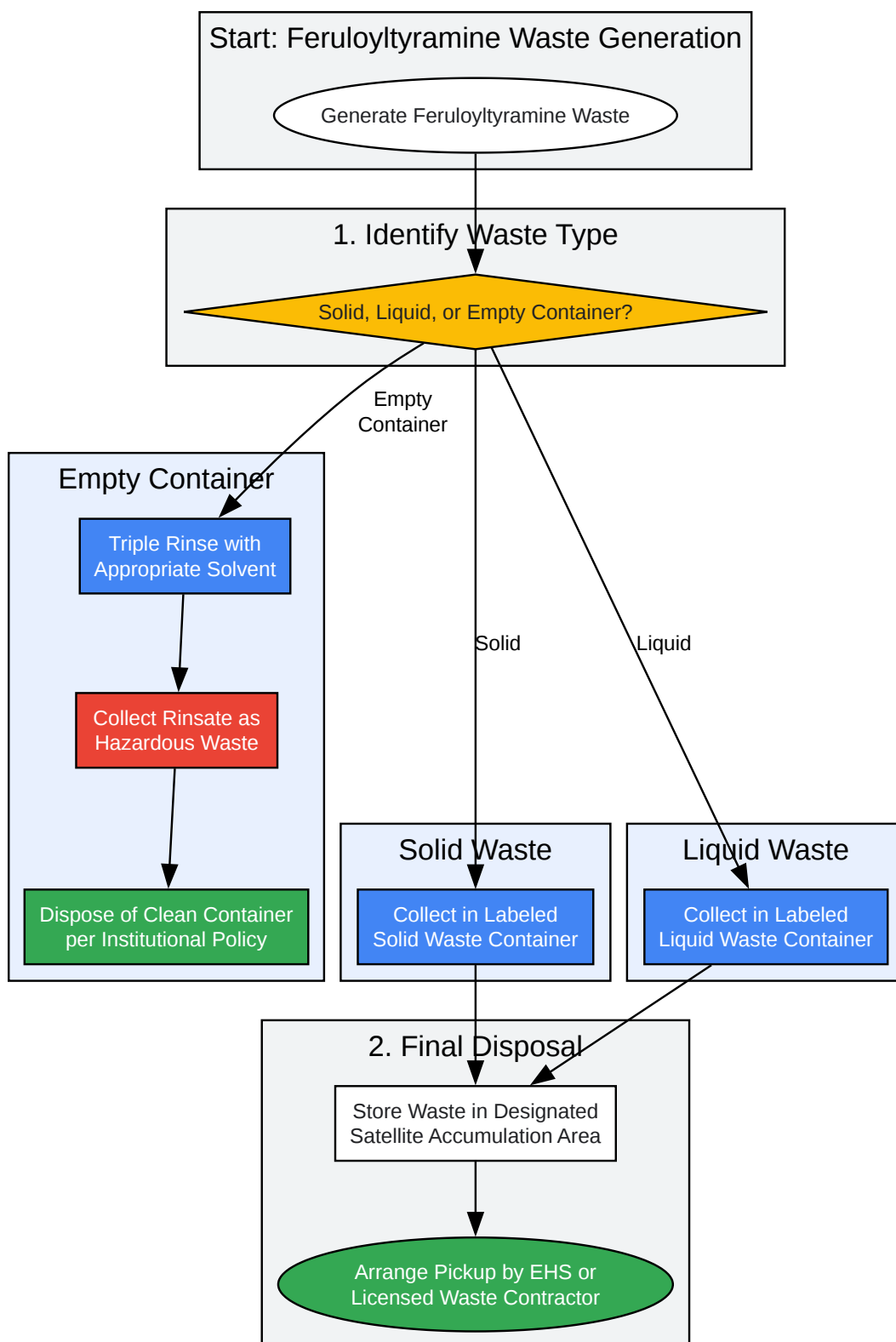
- **Triple Rinse:** Rinse the empty container with a suitable solvent (e.g., ethanol or acetone) at least three times.
- **Collect Rinsate:** The rinsate from the cleaning process must be collected and disposed of as hazardous chemical waste.
- **Container Disposal:** Once thoroughly rinsed, deface the original label on the container. The clean container can then be disposed of according to your institution's guidelines for non-hazardous lab glass or plastic.

Final Disposal

- **Do Not Dispose Down the Drain:** Due to its high toxicity to aquatic life, **Feruloyltyramine** must not be disposed of down the sink.
- **Professional Disposal:** All collected **Feruloyltyramine** waste must be disposed of through your institution's environmental health and safety office or a licensed hazardous waste disposal contractor. Ensure that all waste is properly labeled and sealed before collection.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Feruloyltyramine**.



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Caption: Workflow for the safe disposal of **Feruloyltyramine** waste.

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